

Ensuring complete dissolution of AZ-PFKFB3-67 for experiments

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Compound of Interest

Compound Name: AZ-PFKFB3-67 quarterhydrate

Cat. No.: B15577158

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AZ-PFKFB3-67 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on ensuring the complete dissolution of AZ-PFKFB3-67 for reliable experimental outcomes.

Frequently Asked Questions (FAQs) and Troubleshooting

Q1: What is the recommended solvent for dissolving AZ-PFKFB3-67?

A1: The recommended solvents for creating a stock solution of AZ-PFKFB3-67 are DMSO and ethanol.[1][2] Some sources also indicate solubility in acetonitrile.[3] For most cell culture experiments, a stock solution in DMSO is standard.

Q2: I'm observing precipitation when I dilute my AZ-PFKFB3-67 stock solution in my aqueous experimental buffer or cell culture medium. What should I do?

A2: This is a common issue when diluting a compound from a high-concentration organic stock solution into an aqueous medium. Here are several troubleshooting steps:

 Final DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is low, typically below 0.5%, to avoid solvent toxicity.



- Intermediate Dilution: Perform a serial dilution. First, dilute your concentrated stock solution
 in a solvent like ethanol or a small volume of your final aqueous buffer before adding it to the
 bulk of your experimental medium.
- Vortexing: Vortex the solution thoroughly during and after the addition of the compound to ensure it is well-dispersed.
- Warming: Gently warm the solution to 37°C, as this can sometimes help with solubility.
- Sonication: If precipitation persists, brief sonication of the solution can aid in dissolving the compound.[4]

Q3: There are conflicting reports on the solubility of AZ-PFKFB3-67 in DMSO. Can you clarify?

A3: Different suppliers may report varying solubility data, which could be due to differences in the crystalline form of the compound or the specific experimental conditions used to determine solubility. While some sources state solubility up to 100 mM in DMSO, others suggest it is sparingly soluble at 1-10 mg/mL.[1][3][5] It is always recommended to start with a lower concentration and visually inspect for complete dissolution before preparing a higher concentration stock. If you encounter issues, warming and vortexing can assist in dissolution.

Q4: How should I store my AZ-PFKFB3-67 solid compound and stock solutions?

A4: The solid compound should be stored at -20°C for long-term stability.[1][2] Once dissolved, stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[4] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.[4]

Ouantitative Solubility Data

| Solvent | Maximum Concentration |
|--------------|--|
| DMSO | Up to 100 mM[1][5] (Note: Some sources report 1-10 mg/mL[3]) |
| Ethanol | Up to 100 mM[1][5] |
| Acetonitrile | ≥ 10 mg/mL[3] |



Experimental Protocol: Preparation of AZ-PFKFB3-67 Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of AZ-PFKFB3-67 (Molecular Weight: 455.51 g/mol) in DMSO.

Materials:

- AZ-PFKFB3-67 powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Weighing the Compound: Accurately weigh out 1 mg of AZ-PFKFB3-67 powder and place it in a sterile microcentrifuge tube.
- Calculating Solvent Volume: To prepare a 10 mM stock solution from 1 mg of the compound, you will need to add 219.5 μL of DMSO.
- Dissolution:
 - Add the calculated volume of DMSO to the microcentrifuge tube containing the AZ-PFKFB3-67 powder.
 - Vortex the tube for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure there are no visible particles. If particles remain, you
 can gently warm the solution to 37°C for a few minutes and vortex again.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

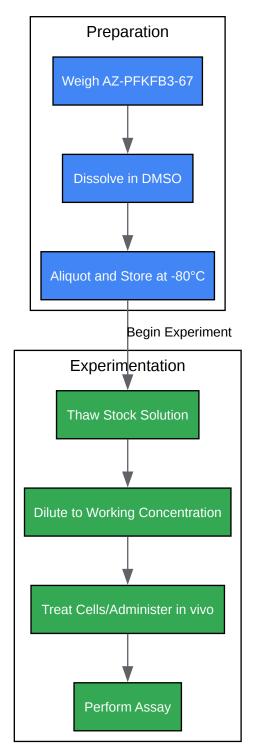


 Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[4]

Visualizing Experimental Workflow and Signaling Pathways



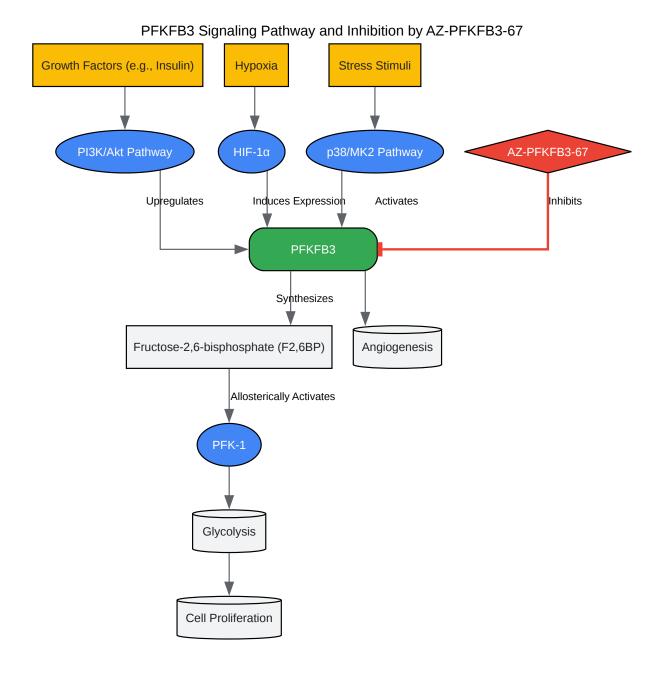
Experimental Workflow for AZ-PFKFB3-67



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Caption: Workflow for preparing and using AZ-PFKFB3-67.





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Caption: PFKFB3 is activated by various pathways and promotes glycolysis.



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